

Proper Disposal of Nafocare B2: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Nafocare B2	
Cat. No.:	B1198260	Get Quote

Essential guidelines for the safe handling and disposal of **Nafocare B2** (Sodium Fluoride) in a research environment. This document provides immediate safety protocols, logistical procedures for waste management, and detailed experimental information to ensure the well-being of laboratory personnel and compliance with environmental regulations.

Immediate Safety and Handling Precautions

Nafocare B2 is a trade name for sodium fluoride (NaF), a compound that is toxic if swallowed or inhaled and causes serious eye and skin irritation.[1] Always handle **Nafocare B2** in a well-ventilated area, preferably within a chemical fume hood.[1] Personal Protective Equipment (PPE) is mandatory and includes a lab coat, nitrile gloves, and safety goggles.[1] In case of accidental exposure, refer to the specific first aid measures outlined in the Safety Data Sheet (SDS). For skin contact, wash the affected area with soap and plenty of water for at least 15 minutes.[1] For eye contact, rinse cautiously with water for several minutes.[1]

Step-by-Step Disposal Procedure for Nafocare B2

The disposal of **Nafocare B2** is regulated, and it must be treated as a hazardous waste.[2][3] It is crucial to adhere to the following procedures to ensure safety and regulatory compliance.

- 1. Waste Collection and Segregation:
- Collect all solid and liquid waste containing Nafocare B2 in a designated, compatible, and clearly labeled hazardous waste container. Plastic containers are generally preferred.[1][3]

Safety Operating Guide





- Do not mix **Nafocare B2** waste with other incompatible waste streams, particularly strong acids, which can liberate highly toxic hydrogen fluoride gas.[4]
- Aqueous waste should be collected separately from organic solvent waste.
- 2. Container Labeling:
- Label the hazardous waste container as soon as the first waste is added.
- The label must include the words "Hazardous Waste," the full chemical name ("Sodium Fluoride"), and a clear indication of the hazards (e.g., "Toxic").[6][7]
- List all constituents of the waste mixture on the label.
- Include the accumulation start date.
- 3. Waste Storage:
- Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[3][6][8] The SAA must be at or near the point of waste generation.[3]
- Ensure the container is kept closed at all times, except when adding waste.[2][3]
- Store containers of incompatible materials separately.[5][8]
- 4. Arranging for Disposal:
- Once the container is full, or if waste has been accumulated for a specific period (check institutional guidelines), arrange for pickup by a licensed professional waste disposal service.
 [2]
- Contact your institution's Environmental Health & Safety (EHS) department to schedule a
 waste pickup.
- 5. Spill Cleanup Procedure:
- In the event of a small spill, evacuate non-essential personnel from the area.



- Wearing appropriate PPE (including a respirator if outside a fume hood), cover the spill with an absorbent material like dry lime, sand, or soda ash.[4]
- Carefully sweep or scoop the absorbed material into a designated hazardous waste container.[1][4] Avoid creating dust.[1]
- Ventilate the area and wash the spill site after the cleanup is complete.[4]
- Do not wash spills into the sewer system.[4]

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for Sodium Fluoride (Nafocare B2).

Table 1: Physical and Chemical Properties of Sodium Fluoride

Property	Value
Chemical Formula	NaF
Molecular Weight	41.99 g/mol
Appearance	White to greenish crystalline solid
Melting Point	993 °C
Boiling Point	1704 °C
Density	2.558 g/cm ³
Solubility in Water	40.4 g/L at 20 °C
рН	~8 (for an aqueous solution)

Table 2: Toxicological Data for Sodium Fluoride





Parameter	Value
LD50 Oral (Rat)	31 mg/kg
Hazard Class	6.1 (Toxic)
UN Number	1690

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Nafocare B2**.

Caption: Workflow for the safe disposal of **Nafocare B2** in a laboratory setting.

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